

Essential Safety and Operational Guide for Handling 4-Chlorophenyl cyclopropyl ketone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorophenyl cyclopropyl ketone

Cat. No.: B1346817

[Get Quote](#)

This guide provides comprehensive safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **4-Chlorophenyl cyclopropyl ketone** (CAS: 6640-25-1). The information is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Hazard Identification and Chemical Properties

4-Chlorophenyl cyclopropyl ketone is an organic compound that can appear as a colorless to pale yellow liquid or solid.^[1] While its toxicological properties have not been fully investigated, chlorinated aromatic compounds may pose health and environmental risks.^{[1][2]} It is prudent to treat this chemical as potentially hazardous upon contact, inhalation, or ingestion.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	6640-25-1	[3][4]
Molecular Formula	C ₁₀ H ₉ ClO	[1][3][5]
Molecular Weight	180.63 g/mol	[3][5]
Appearance	White or Colorless to Yellow to Orange powder, lump, or clear liquid	[1]
Melting Point	29-31 °C	[6]

Table 2: Summary of Potential Hazards

Hazard Type	Description
Skin Contact	May cause skin irritation.[2][7]
Eye Contact	May cause eye irritation.[2][7]
Inhalation	May cause respiratory tract irritation.[2][7]
Ingestion	May cause irritation of the digestive tract.[2]
Environmental	Chlorinated aromatic compounds can pose environmental risks.[1] A related compound is noted as very toxic to aquatic life.[8]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the recommended equipment for handling **4-Chlorophenyl cyclopropyl ketone**.

Table 3: Personal Protective Equipment Specifications

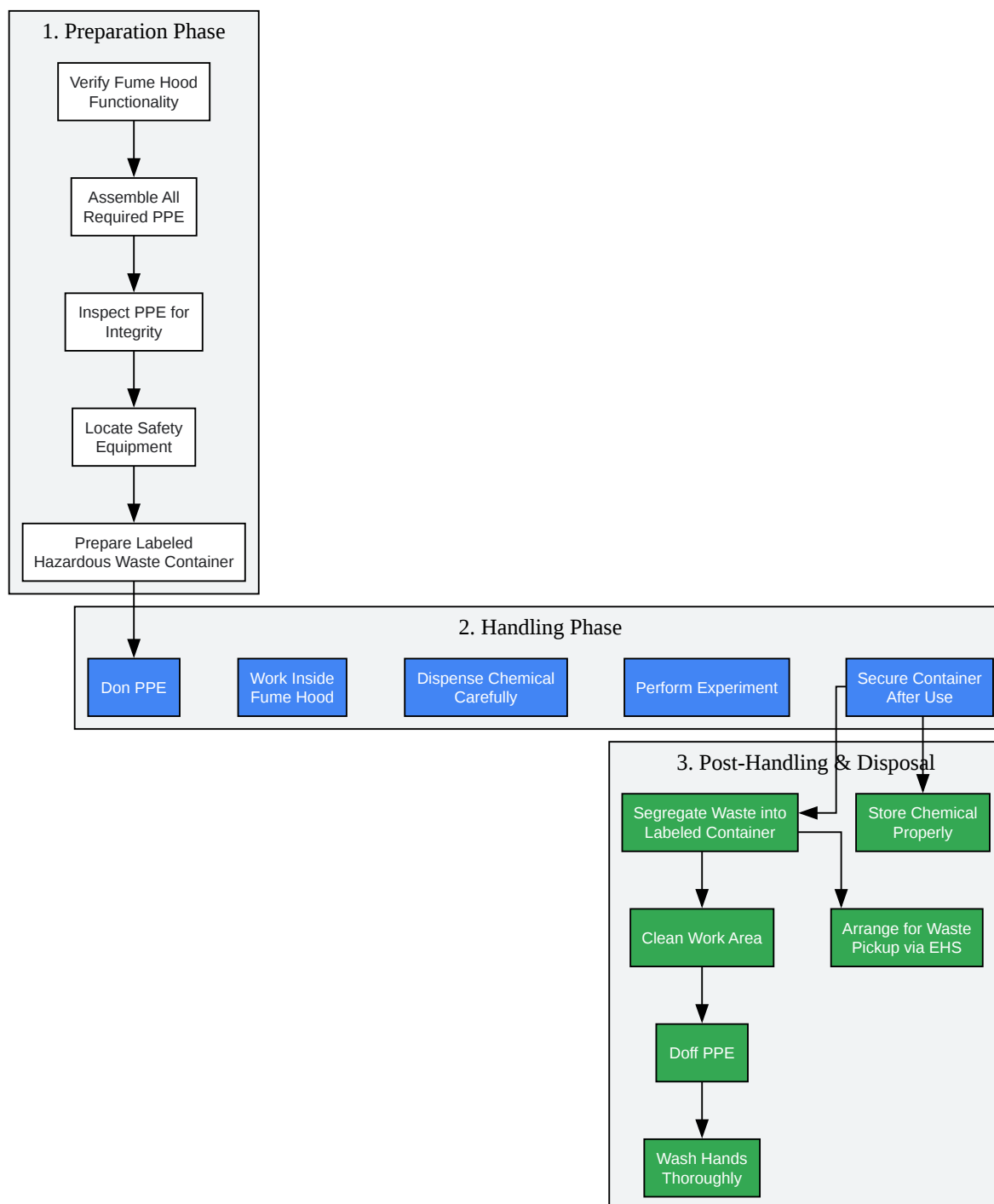
Body Part	PPE Recommendation	Standards and Specifications
Eyes/Face	Safety glasses with side shields or chemical safety goggles. A face shield should be worn over goggles if there is a splash hazard.[2][4][9]	Eyewear must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2]
Hands	Chemical-resistant protective gloves.[2][4]	Nitrile, neoprene, or butyl gloves are generally recommended for broad chemical protection.[9] Always inspect gloves before use and check manufacturer's compatibility data.[4][10]
Body	Long-sleeved laboratory coat.[2][4]	Wear appropriate protective clothing to prevent skin exposure.[2]
Respiratory	Not typically required under normal use with adequate engineering controls (e.g., fume hood).[4]	If ventilation is insufficient or aerosols/dust may be generated, use a NIOSH or European Standard EN 149 approved respirator.[2][10]

Operational and Disposal Plan

A systematic workflow is essential for safety. This plan details procedures from preparation through disposal.

- **Verify Engineering Controls:** Ensure a certified chemical fume hood is operational.
- **Assemble PPE:** Gather all necessary PPE as specified in Table 3.
- **Inspect PPE:** Check all equipment, especially gloves, for any signs of damage or degradation before use.[4]

- **Locate Safety Equipment:** Confirm the location and accessibility of the nearest eyewash station, safety shower, and fire extinguisher.
- **Prepare Waste Containers:** Label a dedicated, sealable container for hazardous waste.
- **Work Area:** Conduct all handling of **4-Chlorophenyl cyclopropyl ketone** inside a chemical fume hood to ensure adequate ventilation.[\[2\]](#)[\[7\]](#)
- **Dispensing:** Avoid generating dust or aerosols. If the compound is solid, handle it gently.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.[\[2\]](#)[\[7\]](#)
- **Hygiene:** Do not eat, drink, or smoke in the handling area.[\[4\]](#) Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[2\]](#)[\[4\]](#)
- **Clothing:** Remove any contaminated clothing immediately and wash it before reuse.[\[2\]](#)
- **Store the compound** in a tightly closed container.[\[2\]](#)[\[4\]](#)
- **Keep the container** in a cool, dry, and well-ventilated area away from incompatible substances.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- **Collection:** Place all contaminated disposable materials (e.g., gloves, wipes) and residual chemical into the pre-labeled hazardous waste container.
- **Labeling:** Ensure the waste container is clearly labeled with the chemical name and associated hazards.
- **Regulations:** Dispose of the waste through an approved waste disposal plant, following all local, state, and federal regulations.[\[7\]](#)[\[11\]](#)
- **Environmental Protection:** Do not allow the product to enter drains or waterways.[\[7\]](#)[\[12\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 6640-25-1: (4-Chlorophenyl)cyclopropylmethanone [cymitquimica.com]
- 2. 4-Chlorophenyl cyclopropyl ketone(6640-25-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. 4-Chlorophenyl cyclopropyl ketone | C₁₀H₉ClO | CID 81148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.es [fishersci.es]
- 5. 4-Chlorophenyl cyclopropyl ketone [webbook.nist.gov]
- 6. 4-Chlorophenyl cyclopropyl ketone | 6640-25-1 [chemicalbook.com]
- 7. aksci.com [aksci.com]
- 8. (E,Z)-4-chlorophenyl(cyclopropyl)ketone O-(4-nitrophenylmethyl)oxime | C₁₇H₁₅ClN₂O₃ | CID 5933802 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 10. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Chlorophenyl cyclopropyl ketone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346817#personal-protective-equipment-for-handling-4-chlorophenyl-cyclopropyl-ketone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com